

# physical and chemical properties of (13E)-Oxacyclohexadec-13-en-2-one

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## Compound of Interest

Compound Name: Oxacyclohexadec-13-en-2-one,  
(13E)-

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## An In-depth Technical Guide to (13E)-Oxacyclohexadec-13-en-2-one

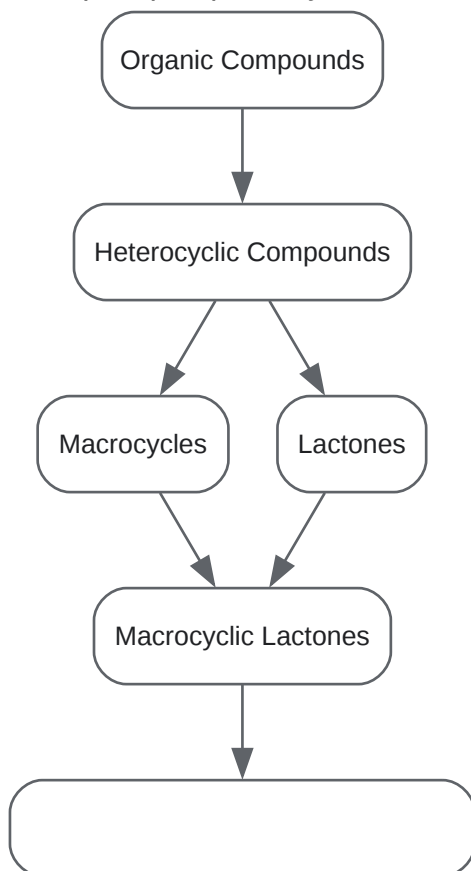
This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of (13E)-Oxacyclohexadec-13-en-2-one, a macrocyclic lactone utilized primarily as a synthetic musk in the fragrance industry. This document is intended for researchers, scientists, and professionals in the fields of chemistry, toxicology, and drug development.

## Introduction

(13E)-Oxacyclohexadec-13-en-2-one belongs to the class of macrocyclic lactones, which are characterized by a large ring structure containing an ester group.<sup>[1]</sup> The nomenclature specifies a 16-membered ring containing one oxygen atom ("oxa"), a ketone functional group (as part of the lactone) at the 2-position ("-2-one"), and a carbon-carbon double bond at the 13-position ("-13-en-") with an E (trans) stereochemistry.<sup>[1]</sup> These structural features impart unique physicochemical properties that are crucial for its application as a fragrance ingredient.<sup>[1]</sup>

Macrocyclic musks like (13E)-Oxacyclohexadec-13-en-2-one are valued for their characteristic musk odor and their stability in various formulations.<sup>[2]</sup> Understanding their chemical and toxicological profiles is essential for their safe and effective use.

## Logical Relationship of (13E)-Oxacyclohexadec-13-en-2-one

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Caption: Classification of (13E)-Oxacyclohexadec-13-en-2-one.

## Physical and Chemical Properties

The physical and chemical properties of (13E)-Oxacyclohexadec-13-en-2-one and its isomers are summarized in the table below. It is important to note that some of the data are estimated values from computational models.

Property	Value	Reference(s)
IUPAC Name	(13E)-Oxacyclohexadec-13-en-2-one	[1]
Synonyms	(E)-13-musk decenone, trans-13-oxacyclohexadec-13-en-2-one	[3]
CAS Number	4941-78-0	[3]
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O <sub>2</sub>	[4]
Molecular Weight	238.37 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid to solid (est.)	[3]
Odor	Musk	[3]
Boiling Point	383.00 to 384.00 °C @ 760.00 mm Hg	[3]
Flash Point	322.00 °F (161.20 °C) (est.)	[3]
Vapor Pressure	0.000004 mmHg @ 25.00 °C (est.)	[3]
Solubility in Water	1.859 mg/L @ 25 °C (est.)	[3]
Solubility in Alcohol	Soluble	[3]
logP (o/w)	5.060 (est.)	[3]

## Synthesis and Purification

### Synthesis

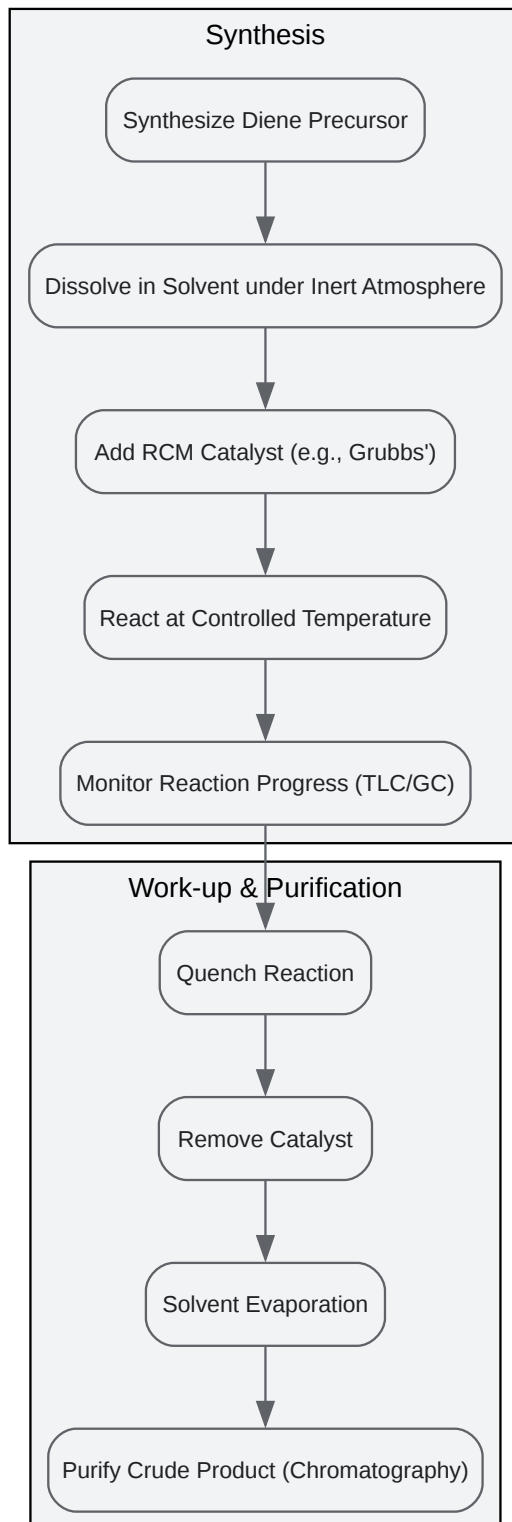
The industrial synthesis of macrocyclic lactones such as (13E)-Oxacyclohexadec-13-en-2-one often employs Ring-Closing Metathesis (RCM).[5] This method is favored for its efficiency and selectivity in forming large rings.[5] An alternative, more traditional approach is acid-catalyzed lactonization, which involves the intramolecular esterification of a corresponding hydroxy carboxylic acid.[5]

## Experimental Protocol: Generalized Ring-Closing Metathesis (RCM)

A detailed experimental protocol for the specific synthesis of (13E)-Oxacyclohexadec-13-en-2-one is not readily available in the reviewed literature. However, a general procedure for the RCM synthesis of a macrocyclic lactone is as follows:

- **Precursor Synthesis:** A linear diene precursor containing an ester linkage is synthesized through standard organic chemistry methods. The placement of the terminal alkenes is designed to yield the desired 16-membered ring upon cyclization.
- **Ring-Closing Metathesis:** The diene precursor is dissolved in an appropriate solvent (e.g., toluene or dichloromethane) under an inert atmosphere (e.g., argon or nitrogen). A ruthenium-based catalyst, such as a Grubbs' catalyst, is added to the solution.<sup>[6][7]</sup> The reaction mixture is typically stirred at a specific temperature (e.g., room temperature to reflux) for a period ranging from a few hours to overnight, until the reaction is complete as monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, the reaction is quenched, and the catalyst is removed. This can be achieved by adding a quenching agent and then filtering the mixture through a pad of silica gel or by using specialized scavenger resins. The solvent is then removed under reduced pressure.

## Generalized Experimental Workflow for RCM Synthesis



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Caption: Generalized workflow for RCM synthesis.

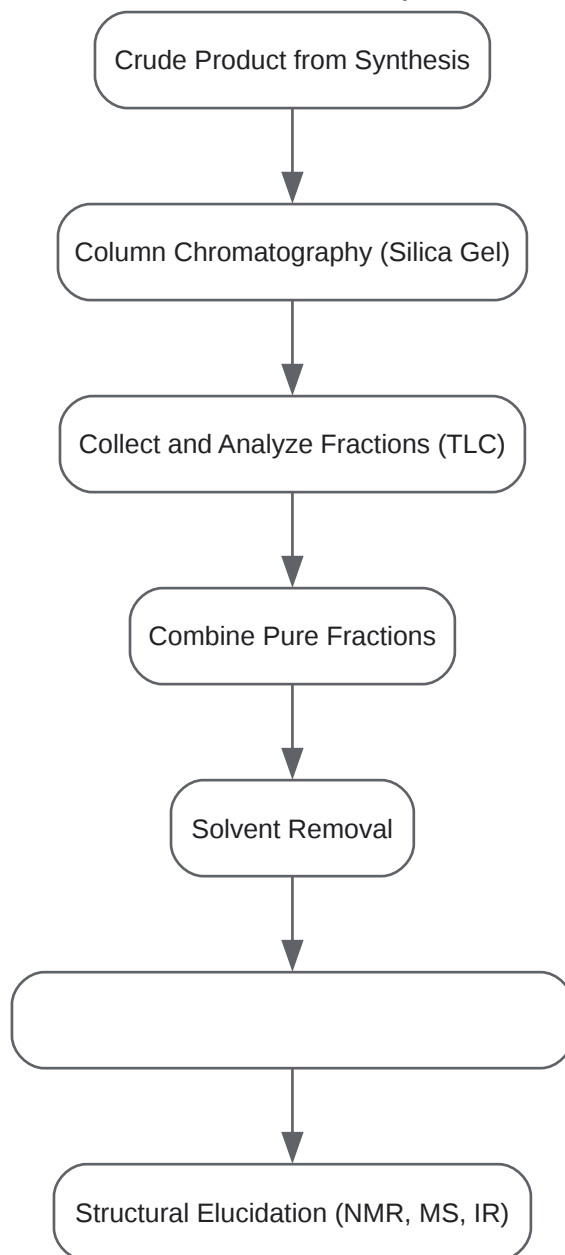
## Purification

The crude product obtained from synthesis is typically purified using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are powerful methods for separating the desired macrocyclic lactone from unreacted starting materials, byproducts, and catalyst residues.<sup>[2]</sup>

### Experimental Protocol: Generalized Purification

- **Chromatography:** The crude product is subjected to column chromatography on silica gel. A solvent system (mobile phase) of appropriate polarity (e.g., a mixture of hexane and ethyl acetate) is used to elute the components. Fractions are collected and analyzed (e.g., by TLC) to identify those containing the pure product.
- **Solvent Removal:** The fractions containing the pure product are combined, and the solvent is removed under reduced pressure to yield the purified (13E)-Oxacyclohexadec-13-en-2-one.
- **Characterization:** The purity and identity of the final product are confirmed by analytical techniques such as GC-MS and NMR spectroscopy.<sup>[2]</sup>

## General Purification and Analysis Workflow



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Caption: General purification and analysis workflow.

## Spectroscopic Analysis

Detailed spectral data for (13E)-Oxacyclohexadec-13-en-2-one are not widely available in the searched literature. However, based on its structure, the following characteristic signals would be expected:

- <sup>1</sup>H NMR: Signals corresponding to the olefinic protons of the C=C double bond, protons alpha to the ester carbonyl, protons on the carbon bearing the ester oxygen, and a complex of signals for the methylene groups of the macrocyclic ring.
- <sup>13</sup>C NMR: A signal for the ester carbonyl carbon, signals for the sp<sup>2</sup> hybridized carbons of the C=C double bond, a signal for the carbon attached to the ester oxygen, and multiple signals for the sp<sup>3</sup> hybridized carbons of the ring. A <sup>13</sup>C NMR spectrum is available for the related isomer, Oxacyclohexadecen-2-one, (12Z).[8]
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the C=O stretch of the lactone (ester) functional group, typically in the region of 1730-1750 cm<sup>-1</sup>. Also, C-O stretching bands and bands associated with the C=C double bond would be present.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (m/z = 238.37).

## Biological and Toxicological Information

(13E)-Oxacyclohexadec-13-en-2-one is used as a fragrance ingredient.[3] Its biological effects are primarily of interest in the context of human safety and environmental impact. The toxicological data is often available for the general class of oxacyclohexadecen-2-ones rather than for each specific isomer.[9]

Toxicological Endpoint	Result	Reference(s)
Genotoxicity	Not genotoxic	[9]
Repeated Dose Toxicity	NOAEL = 1000 mg/kg/day	[9]
Reproductive Toxicity	NOAEL = 1000 mg/kg/day	[9]
Skin Sensitization	Potential for skin sensitization	[9][10]
Phototoxicity	Not expected to be phototoxic/photoallergenic	[9]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects	[4]

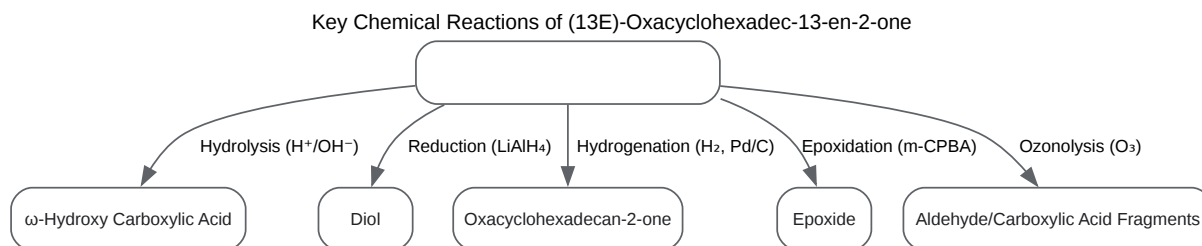


While natural musk and its primary active component, muscone, have been studied for pharmacological effects such as anti-inflammatory and neuroprotective activities, it is important to note that these findings do not directly apply to synthetic macrocyclic lactones like (13E)-Oxacyclohexadec-13-en-2-one.<sup>[11][12]</sup>

## Chemical Reactivity

The chemical reactivity of (13E)-Oxacyclohexadec-13-en-2-one is dictated by its two primary functional groups: the lactone (ester) and the alkene.

- **Hydrolysis:** The ester bond can be cleaved through hydrolysis, typically catalyzed by acid or base, to yield the corresponding  $\omega$ -hydroxy carboxylic acid.<sup>[2]</sup>
- **Reduction:** The ester can be reduced using strong reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ) to form a diol.
- **Catalytic Hydrogenation:** The carbon-carbon double bond can be reduced to a single bond using a metal catalyst (e.g.,  $\text{Pd/C}$ ) and hydrogen gas, yielding the saturated macrocyclic lactone, oxacyclohexadecan-2-one.<sup>[5]</sup>
- **Epoxidation:** The alkene can be converted to an epoxide using a peroxy acid such as meta-chloroperoxybenzoic acid (m-CPBA).<sup>[5]</sup>
- **Ozonolysis:** Oxidative cleavage of the double bond with ozone ( $\text{O}_3$ ), followed by a reductive or oxidative work-up, will break the ring and form two smaller molecules with carbonyl functional groups (aldehydes or carboxylic acids).<sup>[5]</sup>



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Caption: Key chemical reactions.

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